

Advanced Spectroscopic Identification of Favipiravir: A Comparative FTIR Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *5-Fluoro-3-hydroxy-2-pyrazinecarboxamide*

Cat. No.: *B1648515*

[Get Quote](#)

Executive Summary

In the post-pandemic pharmaceutical landscape, the rapid identification of antiviral agents like Favipiravir (T-705) is critical for supply chain integrity. While HPLC remains the gold standard for purity quantification, Fourier Transform Infrared Spectroscopy (FTIR) is the superior technique for rapid raw material identification (ID) and solid-state characterization.

This guide provides a definitive spectral analysis of Favipiravir, distinguishing it from structural analogues like Pyrazinamide. It outlines the specific wavenumbers required for validation and compares FTIR's utility against Raman and XRD, specifically regarding polymorph discrimination.

Molecular Basis of Detection

Favipiravir (6-fluoro-3-hydroxy-2-pyrazinecarboxamide) possesses a unique chemical signature due to the substitution of a fluorine atom on the pyrazine ring. Unlike its non-fluorinated analogues, the high electronegativity of fluorine alters the dipole moment of the ring vibrations, creating a distinct spectral "fingerprint."

Key Structural Features for FTIR:

- **Fluorine Substitution (C-F):** The critical differentiator. The C-F bond creates a strong dipole change, resulting in an intense band in the 1430 cm^{-1} region.

- Amide Moiety (CONH₂): Responsible for characteristic doublets in the high-frequency region (N-H stretch) and strong carbonyl signals.
- Pyrazine Ring: Provides the skeletal backbone vibrations.

Characteristic Peak Assignments

The following table synthesizes experimental data for the stable Orthorhombic polymorph of Favipiravir. These values serve as the acceptance criteria for raw material identification.

Table 1: Critical FTIR Wavenumbers for Favipiravir Identification[1]

Functional Group Vibration	Wavenumber (cm ⁻¹)	Intensity	Diagnostic Value
N-H Stretching (Amide)	3354 & 3226	Medium, Doublet	Confirms primary amide structure. Distinguishes from secondary amides.
C=O Stretching (Amide I)	1692 & 1660	Strong	Primary indicator of the carbonyl environment. Split indicates intermolecular H-bonding.
N-H Deformation (Amide II)	~1658	Medium	Overlaps often with C=O; confirms amide presence.
C-F Stretching	1434	Very Strong	CRITICAL IDENTITY KEY. Distinguishes Favipiravir from Pyrazinamide and T-1105.
C-O Stretching (Enol)	1275	Medium/Sharp	Associated with the C-OH tautomeric character.
C-N Stretching (Ring)	1100-1200	Medium	Pyrazine ring skeletal vibrations.

“

Analyst Note: The peak at 1434 cm⁻¹ is the most robust marker for quantitative estimation and identification. If this peak is absent or significantly shifted (<1400 cm⁻¹), the sample is likely a non-fluorinated analogue.

Comparative Analysis

Specificity: Favipiravir vs. Pyrazinamide

Pyrazinamide is a structural analogue often used as a starting material or found in counterfeit scenarios.

- Favipiravir: Shows a dominant band at 1434 cm⁻¹ (C-F stretch).[1]
- Pyrazinamide: Lacks the 1434 cm⁻¹ band. Its ring breathing modes appear at different frequencies due to the absence of the heavy fluorine atom.

Technique Comparison: FTIR vs. Alternatives

Researchers must choose the right tool for the specific analytical gap.[2]

Feature	FTIR (Mid-IR)	Raman Spectroscopy	HPLC (UV-Vis)
Primary Use	Rapid ID, Polymorph Screening	Aqueous samples, Crystal form	Purity Quantification, Impurity Profiling
Sample State	Solid (Powder)	Solid or Liquid	Liquid (Dissolved)
Speed	Fast (<5 min)	Fast (<5 min)	Slow (30-60 min)
Water Interference	High (Hygroscopic KBr)	Low (Water is weak scatterer)	N/A (Mobile phase)
Polymorph Sensitivity	Medium (Fingerprint region)	High (Lattice modes <200 cm ⁻¹)	None (Dissolved state destroys lattice)

Polymorph Discrimination (Orthorhombic vs. Tetragonal)

Favipiravir exists in a stable Orthorhombic form and a metastable Tetragonal form.[3]

- Differentiation: While XRD is the referee method, FTIR can screen for the Tetragonal form by monitoring the 1275 cm^{-1} (C-OH) and 1650 cm^{-1} bands. These bands exhibit higher intensity in the Tetragonal polymorph compared to the Orthorhombic form.

Experimental Protocols

To ensure reproducibility, the following protocols must be strictly adhered to.

Method A: KBr Pellet (Gold Standard for Resolution)

- Application: Detailed structural analysis and library matching.
- Protocol:
 - Dry KBr: Dry analytical grade KBr powder at 110°C for 2 hours to remove moisture (prevents O-H interference at 3500 cm^{-1}).
 - Ratio: Mix 1 mg Favipiravir with 100 mg KBr (1:100 ratio).
 - Grinding: Grind in an agate mortar until a fine, uniform powder is achieved. Warning: Excessive grinding can induce polymorphic transformation.
 - Compression: Press at 10 tons for 2 minutes to form a transparent pellet.
 - Scan: $4000\text{--}400\text{ cm}^{-1}$, 32 scans, 4 cm^{-1} resolution.

Method B: ATR (Attenuated Total Reflectance)[2][4]

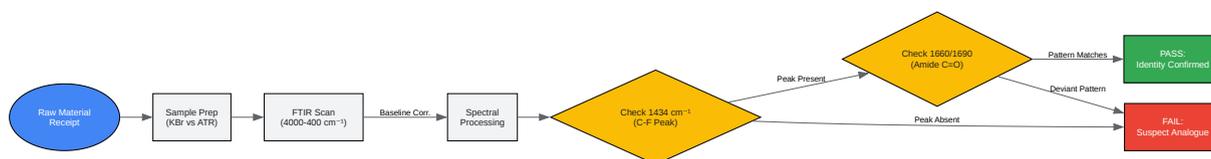
- Application: Rapid QC screening, high throughput.
- Protocol:
 - Clean Crystal: Clean the Diamond/ZnSe crystal with isopropanol. Ensure no residue remains.

- Background: Collect background spectrum (air).
- Load: Place raw powder to cover the crystal surface.
- Pressure: Apply consistent pressure using the clamp arm (slip-clutch mechanism ensures reproducibility).
- Correction: Apply "ATR Correction" algorithm in software to adjust for penetration depth differences relative to transmission spectra.

Visualizations

Diagram 1: Analytical Workflow for Favipiravir ID

This workflow illustrates the logical steps from raw material receipt to final validation, emphasizing the "Go/No-Go" decision points based on the C-F peak.

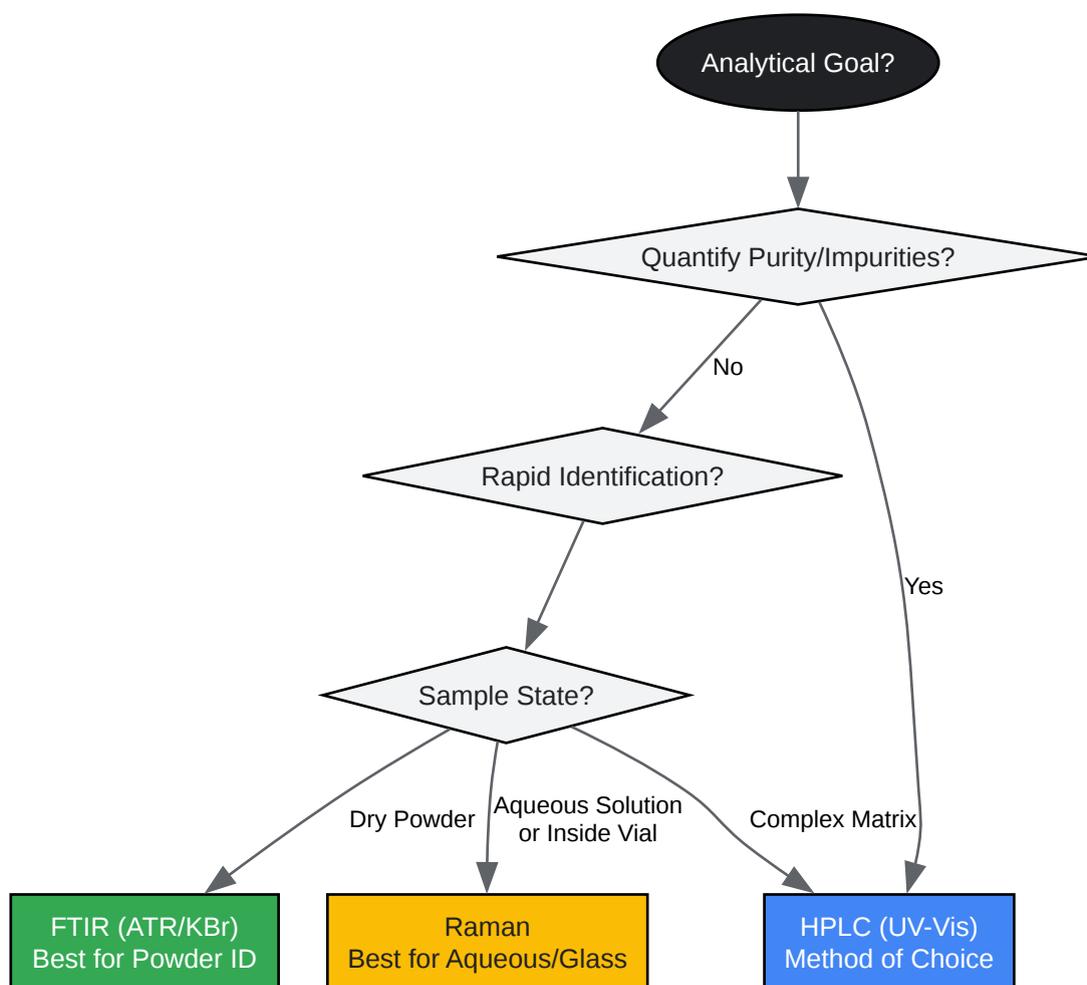


[Click to download full resolution via product page](#)

Caption: Logical workflow for Favipiravir identification. The 1434 cm⁻¹ C-F peak serves as the primary gatekeeper for identity validation.

Diagram 2: Technique Selection Matrix

A decision support diagram to help analysts choose between FTIR, Raman, and HPLC based on sample constraints.



[Click to download full resolution via product page](#)

Caption: Decision matrix for selecting the optimal analytical technique based on the specific requirement (Purity vs. ID) and sample state.

References

- Mallepelli, S., & Garlapati, A. (2023).[1] Quantitative Estimation of Favipiravir In Bulk and Pharmaceutical Dosage form using Fourier Transform Infrared Spectroscopy.[1] International Journal of Chemical and Biochemical Sciences. [Link](#)
- Goloveshkin, A. S., et al. (2021). Novel Polymorph of Favipiravir—An Antiviral Medication.[4] Pharmaceutics, 13(2), 139. [Link](#)
- Abdelfatah, S., et al. (2023).[1] Spectrophotometric determination of favipiravir in presence of its acid hydrolysis product. BMC Chemistry. [Link](#)

- Kintek Solution. (2023). What Is The Difference Between KBr And ATR In FTIR? [Link](#)
- Adejoro, I. A., et al. (2020). Theoretical studies of the rotational and tautomeric states, electronic and spectroscopic properties of favipiravir and its structural analogues.[5] ResearchGate.[6] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [iscientific.org](https://www.iscientific.org) [[iscientific.org](https://www.iscientific.org)]
- 2. [kindle-tech.com](https://www.kindle-tech.com) [[kindle-tech.com](https://www.kindle-tech.com)]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. Novel Polymorph of Favipiravir-An Antiviral Medication - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Advanced Spectroscopic Identification of Favipiravir: A Comparative FTIR Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1648515#ftir-characteristic-peaks-for-favipiravir-identification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com